

Technical Support Center: Poly(Glu, Lys) Hydrobromide Charge Stability

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: POLY(GLU, LYS)
HYDROBROMIDE

CAS No.: 119039-90-6

Cat. No.: B1167530

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Product Category: Synthetic Copolymers (Polyamino acids) Primary Application: Ligand binding assays, Layer-by-Layer (LbL) assembly, Drug delivery carriers. Standard Composition: Typically Glutamic Acid (Glu) : Lysine (Lys) ratio of 6:4 (e.g., Sigma P7658).

Part 1: The Core Mechanism

To troubleshoot effectively, you must understand the "Charge-pH Switch." Poly(Glu, Lys) is an ampholytic copolymer. Its solubility and stability are dictated entirely by the ionization state of its two components relative to the solvent pH.

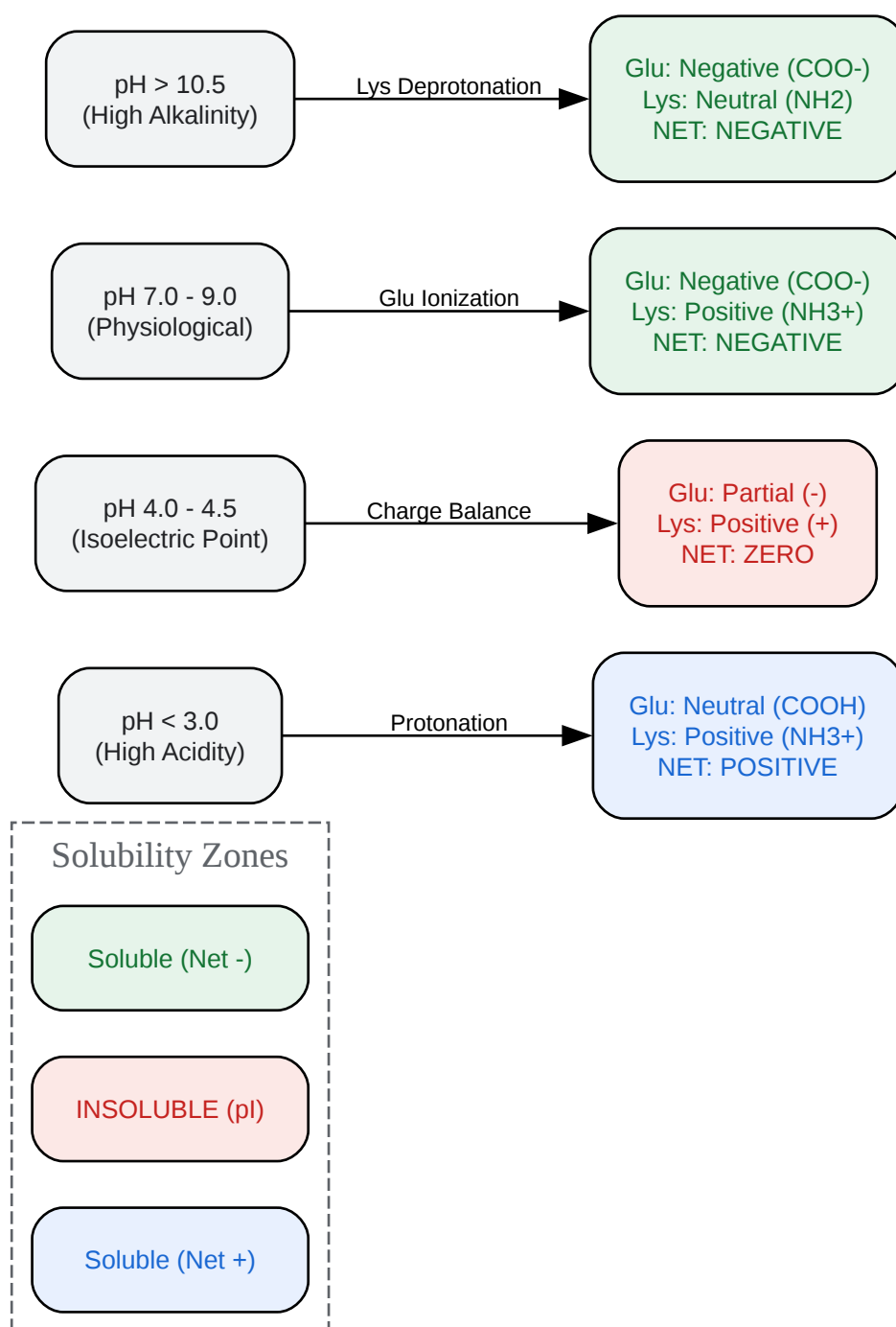
The "Danger Zone" (Isoelectric Precipitation)

Unlike homopolymers like Poly-L-Lysine (always positive) or Poly-L-Glutamic Acid (always negative at neutral pH), this copolymer has an Isoelectric Point (pI).

- At Neutral pH (7.4): The Glu residues (negative) outnumber the Lys residues (positive). The polymer has a Net Negative Charge and is soluble.

- At Acidic pH (~4.0 - 4.5): As pH drops, Glu residues protonate (become neutral). At a specific pH (the pI), the remaining negative charges on Glu exactly balance the fixed positive charges on Lys. The net charge becomes Zero.
 - Result: Massive aggregation and precipitation.

Visualizing the Charge State



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Caption: Figure 1. The solubility profile of Poly(Glu, Lys) 6:4. The polymer is soluble at very low pH (Net +) and neutral/high pH (Net -), but precipitates near pH 4.0-4.5.

Part 2: Troubleshooting Guide (Q&A)

Module 1: Solubility & Preparation

Q: I dissolved the powder in pure water, but the solution is cloudy. Why? A: This is a classic "Self-Buffering to pI" error.

- The Cause: The product is supplied as a "Hydrobromide" salt. The Lysine residues are protonated (). The Glutamic acid residues are likely in the free acid form (). When you dissolve this in unbuffered water, the partial ionization of Glu releases protons, driving the pH down into the acidic range (pH 3–5). This lands the polymer directly in its Isoelectric Precipitation Zone.
- The Fix:
 - Do not filter the cloudy solution (you will lose the polymer).
 - Add a small amount of concentrated buffer (e.g., 1M Tris pH 8.0) or dropwise 0.1N NaOH while stirring.
 - Once the pH rises above 6.0, the solution will clear instantly as the Glu residues ionize and the net charge becomes negative.

Q: Can I use this polymer to coat cell culture plates for adhesion? A: Generally, No. (Unless using a specific bridging protocol).

- The Reason: Standard cell adhesion coatings (like Poly-L-Lysine) work because they are positively charged and attract the negatively charged cell membrane.
- The Problem: Poly(Glu, Lys) (6:4 ratio) is Net Negative at physiological pH (7.4). It will repel the cell membrane.

- Exception: If you are using it to coat a positively charged surface (like an amine-functionalized slide) to create a specific non-fouling or ligand-binding layer.

Module 2: Stability & Storage

Q: How does pH affect the shelf-life of my stock solution? A: Extreme pH accelerates peptide bond hydrolysis.

- Optimal Storage: pH 7.0 – 8.0 in a buffered solution (PBS or Tris). Store at -20°C.
- Avoid: Storing at pH > 10. While soluble, the high pH can cause base-catalyzed hydrolysis of the peptide backbone and deamidation of side chains over time.

Q: I need to remove the Hydrobromide (HBr) counterions. How? A: Dialysis is required.

- Protocol:
 - Dissolve polymer in a neutral buffer (e.g., PBS pH 7.4) to ensure solubility.
 - Use a dialysis membrane with a Molecular Weight Cut-Off (MWCO) appropriate for your polymer size (typically 12-14 kDa for a 30-70 kDa polymer).
 - Dialyze against water or a low-salt buffer. The

ions will diffuse out, and

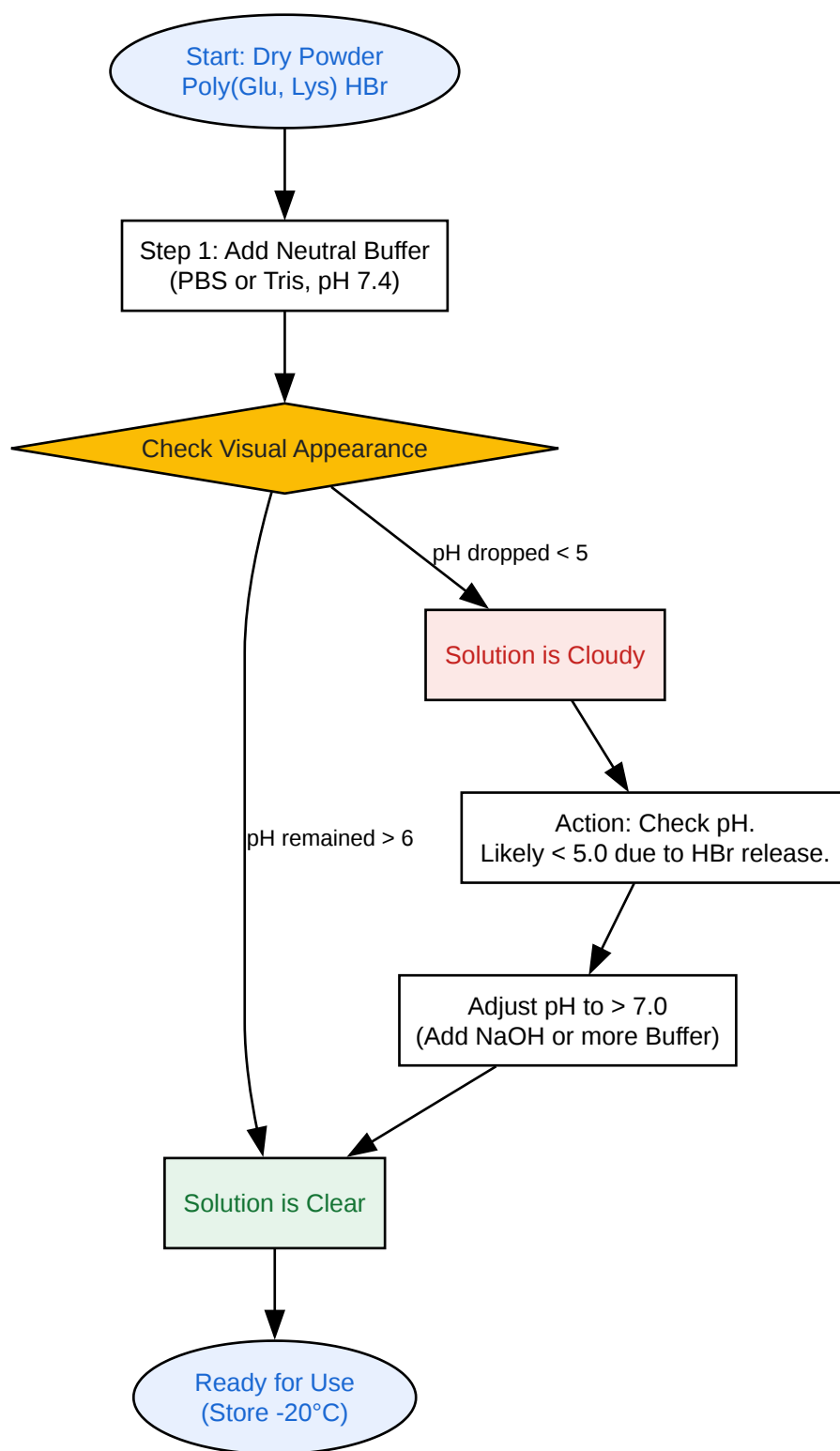
(from the buffer) will replace them as counterions for the Glu residues.

Part 3: Experimental Data Reference

Table 1: Charge Characteristics vs. pH (6:4 Glu:Lys Ratio)

Parameter	pH < 3.0	pH 4.0 - 4.5 (pI)	pH 7.4 (Physiological)	pH > 10.5
Glu State	Neutral ()	Mixed ()	Negative ()	Negative ()
Lys State	Positive ()	Positive ()	Positive ()	Neutral ()
Net Charge	Positive (+)	~Zero (0)	Negative (-)	Negative (-)
Solubility	Soluble	Precipitate	Soluble	Soluble
Conformation	Random Coil / Helix	Aggregated Beta-Sheet	Random Coil	Random Coil

Workflow: Correct Solubilization Protocol



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Caption: Figure 2. Decision tree for solubilizing **Poly(Glu, Lys) hydrobromide**. Immediate cloudiness usually indicates pH drift into the isoelectric zone.

References

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Sources

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